

Navigating Synthesis: A Cost-Benefit Analysis of 2-Chloropentan-3-one

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Compound of Interest

Compound Name: 2-Chloropentan-3-one

Cat. No.: B101064

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For researchers, scientists, and drug development professionals, the selection of starting materials is a critical decision that profoundly impacts the efficiency, cost-effectiveness, and environmental footprint of a synthetic route. This guide provides a comprehensive cost-benefit analysis of utilizing **2-Chloropentan-3-one** as a key building block in chemical synthesis, with a direct comparison to its bromo-analog, 2-Bromopentan-3-one, in the context of heterocyclic synthesis.

Executive Summary

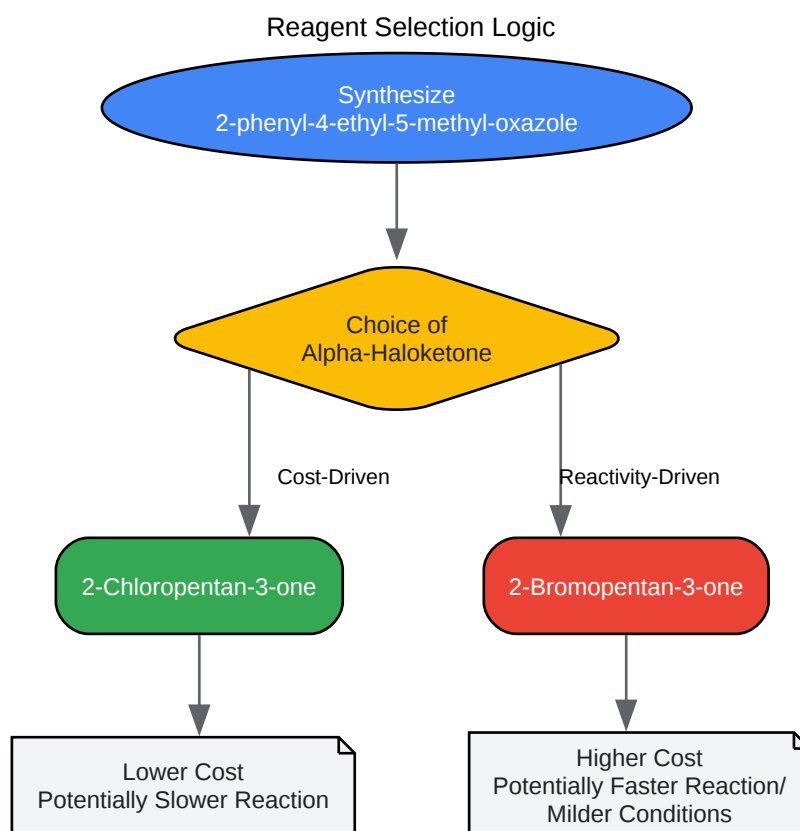
2-Chloropentan-3-one is a versatile bifunctional molecule, featuring both a reactive ketone group and a chlorine atom at the alpha position, making it a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] Its utility is particularly evident in the construction of heterocyclic rings, such as oxazoles, which are prevalent scaffolds in many biologically active compounds. This guide focuses on the Hantzsch oxazole synthesis as a model reaction to compare the economic and synthetic performance of **2-Chloropentan-3-one** against 2-Bromopentan-3-one. While the bromo-analog often exhibits higher reactivity, leading to potentially faster reaction times or milder conditions, **2-Chloropentan-3-one** presents a more cost-effective option, a crucial factor in large-scale production.

Performance Comparison: 2-Chloropentan-3-one vs. 2-Bromopentan-3-one in Oxazole Synthesis

To provide a quantitative comparison, we will analyze the synthesis of 2-phenyl-4-ethyl-5-methyl-oxazole from the respective α -haloketone and benzamide.

Reaction Scheme:

Caption: A generalized workflow for the synthesis of a substituted oxazole.



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References

- 1. Buy 2-Chloropentan-3-one | 17042-21-6 [smolecule.com]

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